Folenox: A Review of its Chemical Identity and Commercial Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Folenox*
Cat. No.:	*B16111289*

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A comprehensive review of available scientific literature and chemical databases reveals that "**Folenox**" is a trade name for the chemical compound isolongifolene epoxide. Its primary application is as a fragrance agent in various consumer products. There is currently no publicly available scientific evidence to suggest that **Folenox** possesses any specific biological function or cellular targets relevant to therapeutic drug development.

This technical guide addresses the chemical properties of **Folenox** and clarifies its role as a fragrance ingredient, distinguishing it from compounds typically investigated by researchers and scientists in the field of drug development.

Chemical and Physical Properties

Folenox, chemically known as isolongifolene epoxide, is characterized by a woody and citrus-like odor[1]. Its key physical and chemical properties are summarized in the table below. This data is compiled from safety and technical data sheets provided by suppliers.

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Property	Value
Synonyms	Isolongifolene epoxide, Folenox (Givaudan), Isofolenox[1][2]
CAS Number	67999-56-8[1]
Molecular Formula	C15H24O
Appearance	Colorless to pale yellow liquid
Odor	Dry, woody, citrus[1]
Specific Gravity	0.99300 to 0.99900 @ 25.00 °C[2]
Refractive Index	1.49200 to 1.49700 @ 20.00 °C[2]
Flash Point	> 200.00 °F TCC (> 93.33 °C)[1][2]
Solubility	Soluble in alcohol; insoluble in water[2]

Table 1: Physicochemical Properties of **Folenox** (Isolongifolene Epoxide)

Commercial Applications and Safety

Folenox is exclusively used as a fragrance ingredient in cosmetics and other scented products[1][2]. It is not intended for flavor use[1]. Safety information indicates that it is classified as an irritant, capable of causing skin and eye irritation[1]. Standard safety precautions for handling such chemicals are recommended, including avoiding contact with skin and eyes and wearing suitable protective clothing[1].

Biological Function and Cellular Targets: A Lack of Evidence

A thorough search of scientific literature and biomedical databases reveals no studies investigating the biological function or cellular targets of **Folenox** in a pharmacological or therapeutic context. The compound is not listed in databases of bioactive molecules, nor is it mentioned in the context of clinical or preclinical research for any disease indication. The primary focus of available information is on its use as a fragrance and its basic safety profile for that application.

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Conclusion

The inquiry for an in-depth technical guide on the biological function and cellular targets of **Folenox** for an audience of researchers and drug development professionals appears to be based on a misidentification of the substance. **Folenox** is a commercially available fragrance ingredient, isolongifolene epoxide, and not a compound under investigation for therapeutic purposes. Therefore, data on its signaling pathways, quantitative biological activity, and relevant experimental protocols are not available in the public domain. Researchers interested in novel therapeutics should focus on compounds with demonstrated biological activity and a foundation of scientific research.

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References

- 1. isolongifolene epoxide, 67999-56-8 [thegoodscentscompany.com]
- 2. isolongifolene epoxide [thegoodscentscompany.com]
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